

Commercial Suppliers of Crotamiton-d5 for Research: A Technical Guide

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Compound of Interest

Compound Name: Crotamiton-d5

Cat. No.: B13850990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Crotamiton-d5**, a deuterated analog of the scabicial and antipruritic agent Crotamiton. This guide is intended for researchers in pharmacology, drug metabolism, and pharmacokinetics (DMPK), as well as professionals in the pharmaceutical industry who require a stable isotope-labeled internal standard for the quantitative analysis of Crotamiton in biological matrices.

Introduction to Crotamiton-d5

Crotamiton-d5 is a synthetic derivative of Crotamiton in which five hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for bioanalytical assays using mass spectrometry. The increased mass of **Crotamiton-d5** allows for its clear differentiation from the unlabeled drug in a mass spectrometer, while its chemical properties remain nearly identical, ensuring similar behavior during sample preparation and chromatographic separation. The use of a stable isotope-labeled internal standard like **Crotamiton-d5** is considered the gold standard in quantitative bioanalysis as it effectively corrects for variability in sample extraction, matrix effects, and instrument response, leading to highly accurate and precise results.^{[1][2]}

Commercial Availability

Several specialized chemical suppliers offer **Crotamiton-d5** for research purposes. While the availability of detailed product specifications can vary, the following table summarizes the key

information for prominent suppliers. Researchers are advised to contact the suppliers directly to obtain the most current Certificate of Analysis (CoA) for lot-specific data on purity and isotopic enrichment.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight	Notes
Toronto Research Chemicals (TRC)	Crotamitone-d5	C818007	C ₁₃ H ₁₂ D ₅ NO	208.31	TRC is a brand of LGC Standards.
MedchemExpress (MCE)	Crotamiton-d5	HY-B1177S	C ₁₃ H ₁₂ D ₅ NO	208.31	Product data sheet available. [3] [4]
CymitQuimica	Crotamitone-d5	TRC-C818007	C ₁₃ H ₁₂ D ₅ NO	208.31	Distributes products from TRC. [5]
United States Biological	Crotamitone-d5	C7933-21	C ₁₃ H ₁₂ D ₅ NO	208.31	Basic product information provided.

Quantitative Data

Quantitative data such as chemical purity and isotopic enrichment are critical for the accurate preparation of standard solutions and the interpretation of analytical results. While specific values are lot-dependent and should be confirmed with a Certificate of Analysis from the supplier, typical specifications for research-grade deuterated standards are provided below.

Parameter	Typical Specification	Method of Analysis
Chemical Purity	≥98%	HPLC, LC-MS
Isotopic Enrichment	≥99 atom % D	Mass Spectrometry
Deuterium Incorporation	d ₅	Mass Spectrometry

Experimental Protocols

The following section outlines a representative experimental protocol for the quantification of Crotamiton in human plasma using **Crotamiton-d5** as an internal standard by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is based on established methods for the analysis of Crotamiton and general best practices for bioanalytical method development with stable isotope-labeled internal standards.^{[6][7]} It should be noted that this is a template and will require optimization and validation for specific laboratory conditions and instrumentation.

Preparation of Stock and Working Solutions

- Crotamiton Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of Crotamiton reference standard and dissolve in 10 mL of methanol.
- **Crotamiton-d5** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh approximately 1 mg of **Crotamiton-d5** and dissolve in 1 mL of methanol.
- Crotamiton Working Standards: Prepare a series of working standard solutions by serial dilution of the Crotamiton stock solution with a 50:50 mixture of methanol and water to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Crotamiton-d5** stock solution with a 50:50 mixture of methanol and water to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- To a 1.5 mL microcentrifuge tube, add 100 µL of human plasma sample, calibration standard, or quality control sample.
- Add 20 µL of the Internal Standard Working Solution (100 ng/mL) and vortex briefly.
- Add 300 µL of acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm).
- Mobile Phase:
 - A: 0.1% formic acid in water
 - B: 0.1% formic acid in acetonitrile
- Gradient Elution:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20% to 95% B
 - 2.5-3.0 min: 95% B
 - 3.0-3.1 min: 95% to 20% B
 - 3.1-4.0 min: 20% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL

- Column Temperature: 40°C
- Ionization Mode: ESI Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - Crotamiton: m/z 204.1 → 132.1 (Quantifier), m/z 204.1 → 77.1 (Qualifier)
 - **Crotamiton-d5**: m/z 209.1 → 137.1 (Quantifier)

(Note: The specific MRM transitions and collision energies will need to be optimized for the instrument being used.)

Visualizations

Experimental Workflow

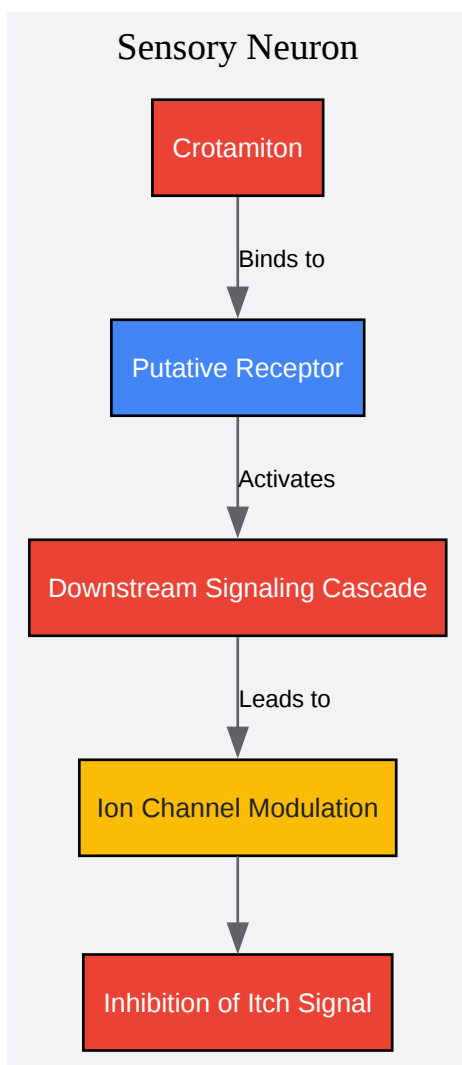


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Caption: Bioanalytical workflow for Crotamiton quantification.

Signaling Pathway (Illustrative)

While Crotamiton's primary use is as a scabicide, its antipruritic mechanism is not fully understood. The following diagram illustrates a hypothetical signaling pathway that could be investigated using quantitative methods.



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Caption: Hypothetical antipruritic signaling pathway of Crotamiton.

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